

# Zevotrelvir (EDP-235): In Vitro Assay Protocols for SARS-CoV-2 Research

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## Compound of Interest

Compound Name: Zevotrelvir

Cat. No.: B12379554

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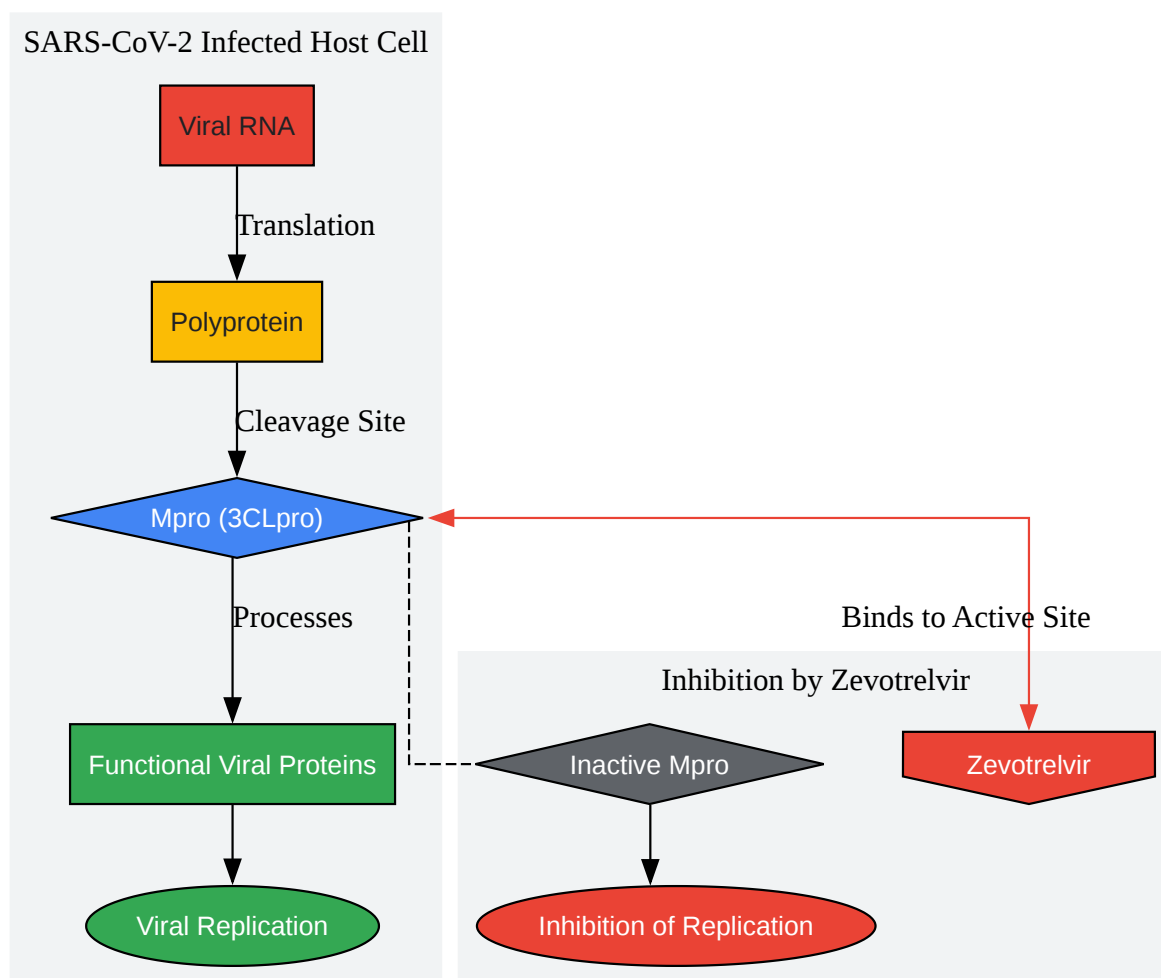
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Zevotrelvir**, also known as EDP-235, is a potent, orally bioavailable inhibitor of the severe acute respiratory syndrome coronavirus 2 (SARS-CoV-2) main protease (Mpro), also known as the 3C-like protease (3CLpro).[1][2] This enzyme is critical for the replication of the virus, making it a prime target for antiviral therapeutics.[1] **Zevotrelvir** has demonstrated potent in vitro activity against a wide range of SARS-CoV-2 variants. This document provides detailed protocols for the in vitro evaluation of **Zevotrelvir**'s inhibitory activity against SARS-CoV-2 Mpro and its antiviral efficacy in cell-based models.

## Mechanism of Action

**Zevotrelvir** is a competitive inhibitor of the SARS-CoV-2 Mpro. It binds to the active site of the enzyme, preventing the processing of viral polyproteins that are essential for viral replication. This targeted mechanism of action is anticipated to have a high barrier to the development of resistance.



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**Figure 1:** Mechanism of action of **Zevotrelvir**.

## Quantitative Data Summary

The following tables summarize the in vitro inhibitory and antiviral activity of **Zevotrelvir** against SARS-CoV-2 Mpro and various viral variants.

Table 1: Enzymatic Inhibition of SARS-CoV-2 Mpro by **Zevotrelvir**

Parameter	Value (nM)	Assay Type
IC50	5.8	FRET-based enzymatic assay

Data sourced from Enanta Pharmaceuticals preclinical data.

Table 2: Antiviral Activity of **Zevotrelvir** against SARS-CoV-2 Variants in Cell Culture

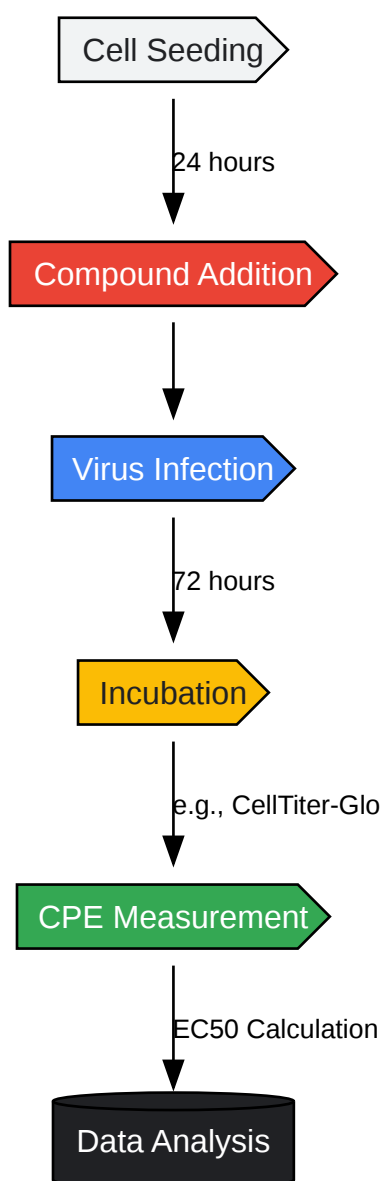
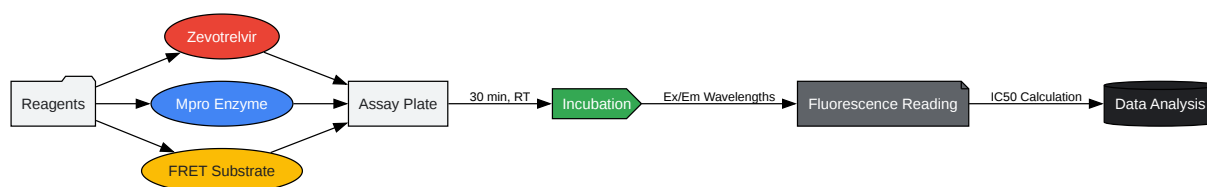
SARS-CoV-2 Variant	EC50 (nM)	Cell Line	Assay Type
Alpha	11	Vero	Cytopathic Effect (CPE)
Omicron	5	Vero	Cytopathic Effect (CPE)
Ancestral (A lineage)	33	Primary Human Airway Epithelial Cells	Viral Replication Inhibition

Data sourced from Enanta Pharmaceuticals preclinical and clinical trial initiation announcements.[\[3\]](#)

## Experimental Protocols

### SARS-CoV-2 Mpro Fluorescence Resonance Energy Transfer (FRET) Assay

This enzymatic assay quantifies the inhibitory activity of **Zevotrelvir** against purified SARS-CoV-2 Mpro.



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## References

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- 2. researchgate.net [researchgate.net]
- 3. Enanta Pharmaceuticals Initiates SPRINT, a Phase 2 Clinical Trial of EDP-235, its Oral, Direct-Acting Antiviral Protease Inhibitor Specifically Designed for the Treatment of COVID-19 - BioSpace [biospace.com]
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